

# Data Presentation: Performance of Radon-220 Measurement Methods

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## Compound of Interest

Compound Name: Radon-220

Cat. No.: B1213171

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The following table summarizes the quantitative performance data for various **Radon-220** measurement methods as reported in peer-reviewed literature. It is important to note that performance characteristics can vary based on the specific instrument model, calibration, and environmental conditions.

Measurement Method	Detector Type	Accuracy	Precision	Sensitivity	Limit of Detection (LOD) / Minimum Detectable Concentration (MDC)	Thoron Interference	Reference
Active Methods							
Alpha Spectrometry	Passivated Implanted Planar Silicon (PIPS)	High	High	High	-	Low (discriminates between Rn-222 and Rn-220)	[1]
RAD7 (DurrIDGE Company)	R <sup>2</sup> = 0.92-0.93 (compared to other monitors for Rn-222)	-	High	-	Low	[2]	
Ionization Chamber	AlphaGUARD	-	-	High	-	~10% overestimation of Rn-222 in the presence of thoron	[3]

Radon Scout Plus	-	-	-	-	~4% interference	[4]	
Dual Flow Loop	ANSTO Radon Detector	High correlation with other methods (R <sup>2</sup> up to 0.95 for daily means of Rn-222)	High	High	-	Low (designed to remove thoron)	[5]
Passive Methods							
Solid-State Nuclear Track Detector (SSNTD)	CR-39	Good	Good	Moderate	Dependent on exposure time	Can be designed to be thoron-discriminating	[6]
RADUET	-	Standard deviation of 0.1–0.34 for thoron track densities	-	-	Designed to measure both radon and thoron		
Electret Ion Chamber (EIC)	-	Excellent (when standard procedures are followed)	Excellent (when standard procedures are followed)	-	MDC of 20 Bq/m <sup>3</sup> for a 7-day exposure (for	-	[6]

general  
EIDs)

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Note: A comprehensive dataset with all performance metrics for all methods is not readily available in a single source. The table reflects the data found in the cited literature.  $R^2$  values often refer to the correlation of a device's radon (Rn-222) measurements with a reference instrument, which can be an indicator of accuracy for thoron as well when the device is designed to measure both.

## Experimental Protocols

Detailed methodologies are crucial for the validation of **Radon-220** measurement devices. The following protocols are synthesized from descriptions in peer-reviewed studies and international standards.

### Calibration in a Controlled Radon-220 Atmosphere

This protocol describes the calibration of a **Radon-220** measurement device using a traceable radon emanation source in a controlled chamber. This procedure is fundamental for establishing the accuracy of the instrument.

Objective: To determine the calibration factor of a **Radon-220** detector against a known concentration.

Materials:

- Radon/Thoron exposure chamber with controlled temperature, humidity, and aerosol concentration.
- NIST-traceable  $^{228}\text{Th}/^{224}\text{Ra}$  (thoron source) or  $^{232}\text{Th}$  emanation source.
- Reference instrument for **Radon-220** concentration measurement (e.g., a calibrated alpha spectrometer).
- Device Under Test (DUT).
- Data acquisition system.

#### Procedure:

- **Chamber Preparation:** The exposure chamber is sealed and purged with radon-free air to establish background levels. Temperature and humidity are set to desired levels (e.g., 20 °C and 50% RH).
- **Source Introduction:** The traceable thoron emanation source is introduced into the chamber. The emanation rate of the source must be certified.
- **Atmosphere Stabilization:** The chamber atmosphere is allowed to stabilize until a constant and uniform **Radon-220** concentration is achieved. This is monitored using the reference instrument.
- **Measurement:** The DUT is placed inside the chamber and operated according to the manufacturer's instructions. Data is collected over a predetermined period, ensuring a sufficient number of counts for statistical validity.
- **Data Analysis:** The readings from the DUT are compared to the reference concentration. The calibration factor is calculated as the ratio of the DUT's response to the reference concentration.
- **Uncertainty Analysis:** The overall uncertainty of the calibration is determined by considering the uncertainties of the reference concentration, the DUT's measurement, and other influencing factors (e.g., environmental parameters).[7]

## Intercomparison Studies

Intercomparison exercises are essential for verifying the performance of different measurement devices and laboratories.

**Objective:** To compare the performance of multiple **Radon-220** detectors under identical conditions.

#### Procedure:

- **Centralized Exposure:** Multiple detectors from different manufacturers or laboratories are sent to a reference facility with a calibrated radon/thoron chamber.[8]

- **Blind Test:** The detectors are exposed to a known, but undisclosed, concentration of **Radon-220** for a specified period.
- **Independent Analysis:** After exposure, the detectors are returned to their respective owners for analysis according to their standard procedures.
- **Results Submission:** The results are submitted to the organizing body.
- **Performance Evaluation:** The organizing body compares the submitted results to the reference value and evaluates the performance of each detector based on metrics like accuracy and precision.<sup>[9]</sup>

## Thoron Interference Test

This protocol is designed to quantify the extent to which a radon (Rn-222) detector is affected by the presence of **Radon-220**.<sup>[3]</sup>

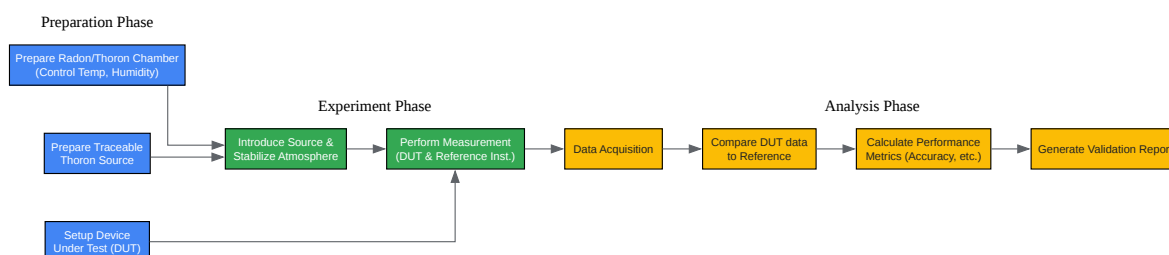
**Objective:** To determine the cross-sensitivity of a radon detector to thoron.

**Procedure:**

- **Radon-Free Environment:** The test is conducted in a chamber with a known, stable concentration of **Radon-220** and a negligible concentration of Radon-222.
- **Exposure:** The radon detector under test is placed in the thoron atmosphere.
- **Measurement:** The device is operated to measure the "radon" concentration. The reading provided by the device is due to the thoron interference.
- **Interference Calculation:** The thoron interference is calculated as the ratio of the radon concentration reported by the device to the actual thoron concentration in the chamber, often expressed as a percentage.

## Mandatory Visualization

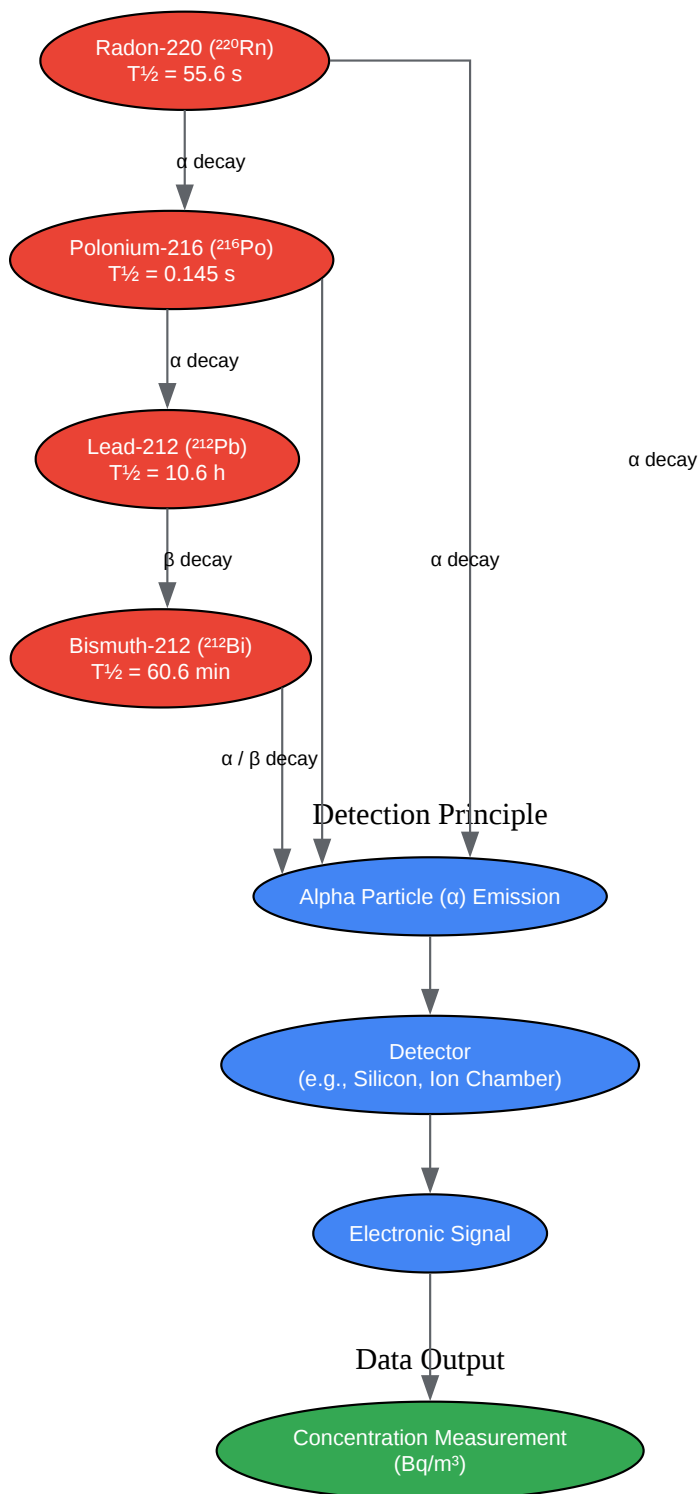
The following diagrams illustrate key workflows and relationships in **Radon-220** measurement validation.



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## Radon-220 Measurement Validation Workflow

## Thoron Source &amp; Progeny

[Click to download full resolution via product page](#)**Radon-220** Decay and Detection Pathway



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